

Tirbanibulin complete clearance rates phase 3 clinical trials

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Compound Focus: Tirbanibulin

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Tirbanibulin Phase 3 Efficacy Data

Trial Identifier & Reference	Patient Population	Treatment Regimen	Complete Clearance Rate (Day 57)	Statistical Significance (vs. Vehicle)
Pooled Phase 3 Data (NCT03285477 & NCT03285490) [1]	AKs on the face or scalp	Tirbanibulin 1% ointment, once daily for 5 consecutive days on a 25 cm ² area	49% (pooled data)	(p < 0.001)
<i>Individual Trial 1</i> [2]	AKs on the face or scalp	Tirbanibulin 1% ointment, once daily for 5 consecutive days on a 25 cm ² area	44%	Statistically significant
<i>Individual Trial 2</i> [2]	AKs on the face or scalp	Tirbanibulin 1% ointment, once daily for 5 consecutive days on a 25 cm ² area	54%	Statistically significant
Vehicle Group (Pooled) [1]	AKs on the face or scalp	Vehicle ointment, once daily for 5 consecutive	9% (pooled data)	—

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days on a 25 cm ² area				

| **Phase 3 Trial for 100 cm² Area** (NCT05279131) [3] | AKs on the face or balding scalp (4-12 lesions in ~100 cm²) | **Tirbanibulin** 1% ointment, once daily for 5 consecutive days | **Exploratory Efficacy:** 77.8% mean reduction in AK lesion count at Day 57 [3] | Not applicable (single-arm study) |

AK = Actinic Keratosis.

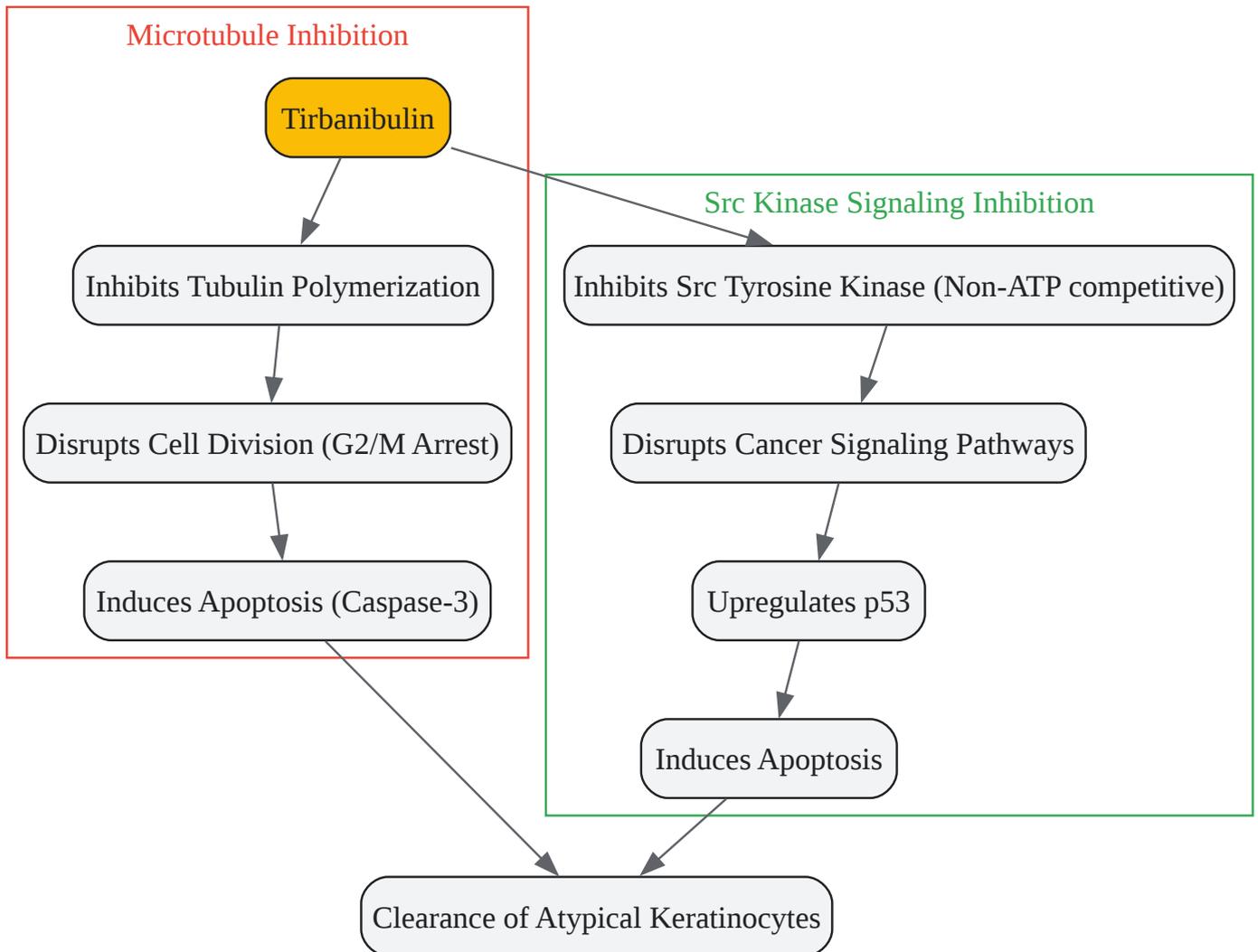
Experimental Protocol Details

The pivotal phase 3 trials for **tirbanibulin** were randomized, double-blind, and vehicle-controlled studies [1].

- **Objective:** To evaluate the efficacy and safety of **tirbanibulin** 1% ointment compared to a vehicle control for treating AKs on the face or scalp [1].
- **Patient Population:** Adults with clinically typical, visible, discrete AKs within a 25 cm² treatment area on the face or scalp. The majority were male, over 60 years of age, Caucasian, and had Fitzpatrick skin types I-III [1].
- **Treatment Protocol:** Patients were randomized to apply either **tirbanibulin 1%** or its **vehicle control** to the entire treatment field once daily for five consecutive days [1].
- **Primary Efficacy Endpoint:** **Complete clearance** was defined as 100% clearance of all AK lesions identified within the treatment area at baseline, assessed on **Day 57** [1].
- **Follow-up:** Patients who achieved complete clearance were followed for up to 12 months to assess recurrence rates [1].

Mechanism of Action

Tirbanibulin is a first-in-class, synthetic microtubule inhibitor with a dual mechanism of action, which contributes to its antiproliferative and antitumoral effects in actinic keratosis lesions [1] [4] [5].



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Comparative Context and Clinical Implications

- **Efficacy vs. Other Therapies:** While no direct comparative trials are available, systematic reviews note that the complete clearance rates for **tirbanibulin** are **lower than the 70% to 75% rates typically reported for fluorouracil and imiquimod** [2]. However, its favorable tolerability and short treatment duration are significant advantages [1] [6].
- **Safety and Tolerability:** The most common adverse events were mild, transient local skin reactions (e.g., erythema, flaking/scaling) at the application site [1] [2]. Systemic adverse events were not observed, giving it a favorable safety profile [1].

- **Field Cancerization Treatment: Tirbanibulin** is a field-directed therapy, meaning it treats both visible lesions and the surrounding subclinically damaged skin (field cancerization), which is crucial for preventing recurrence [6].

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